

An In-depth Technical Guide on the Physicochemical Properties of p-Phenylenediamine Sulfate

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Compound of Interest

Compound Name: *p*-Phenylenediamine sulfate

Cat. No.: B120886

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **p-Phenylenediamine sulfate** (CAS No. 16245-77-5). The information is curated for professionals in research and development, with a focus on quantitative data, experimental methodologies, and visual representations of key processes.

Introduction

p-Phenylenediamine sulfate is the sulfate salt of p-phenylenediamine (PPD), an aromatic amine widely used as a primary intermediate in the formulation of permanent oxidative hair dyes and as a monomer in the synthesis of high-performance polymers like aramids. The addition of the sulfate counterion enhances the stability and water solubility of the parent compound, p-phenylenediamine, which is otherwise unstable and prone to oxidation when exposed to air. At room temperature, it typically presents as a white to off-white or pale yellow crystalline powder. Its primary function in cosmetology is to react with a coupling agent in the presence of an oxidizing agent (e.g., hydrogen peroxide) to form large, colored polymeric molecules within the hair cortex, resulting in a permanent color change.

Physicochemical Properties

The fundamental physicochemical characteristics of **p-Phenylenediamine sulfate** are summarized below. These values are compiled from various chemical databases and safety data sheets.

Property	Value	Source(s)
CAS Number	16245-77-5	
Molecular Formula	C ₆ H ₁₀ N ₂ O ₄ S	
Molecular Weight	206.22 g/mol	
Appearance	White to off-white/beige crystalline powder.	
Odor	Faint amine-like odor.	
Melting Point	>300 °C	
Boiling Point	267.40 °C (estimated for parent compound)	
Density	1.353 g/cm ³ (estimate)	
Vapor Pressure	0.008170 mmHg @ 25 °C (estimate)	

Property	Value	Source(s)
Water Solubility	Moderately soluble; 14,210 mg/L @ 25 °C (estimate)	
logP (o/w)	-0.684 (estimate)	

Experimental Protocols

Detailed experimental protocols for the determination of every physicochemical property are not always published. However, this section outlines established methodologies for the synthesis and analysis of p-phenylenediamine and its derivatives, which are fundamental to its characterization.

A common laboratory and industrial method for synthesizing the parent amine, p-phenylenediamine, is through the reduction of p-nitroaniline.

Protocol: Reduction of p-Nitroaniline with Iron

- **Reaction Setup:** Heat 150 mL of water in a reaction vessel to 95 °C.
- **Addition of Reactants:** Add 100 g of p-nitroaniline to the heated water, followed by 5 mL of concentrated hydrochloric acid.
- **Reduction:** Gradually add approximately 100 g of fine iron powder. The addition should be controlled to prevent excessive frothing; external cooling may be necessary to regulate the exothermic reaction.
- **Monitoring:** Continue the process until a spot test of the solution on filter paper no longer shows the yellow color of p-nitroaniline.
- **Neutralization and Filtration:** Add a sodium carbonate solution until the mixture is alkaline. Boil the solution and then filter it hot to remove the iron residue.
- **Crystallization:** Concentrate the filtrate by boiling off the excess water until the p-phenylenediamine base begins to crystallize upon cooling.
- **Isolation:** Collect the crystals by filtration and dry them. This yields the p-phenylenediamine free base.

The **p-phenylenediamine sulfate** salt is then prepared by reacting the purified free base with sulfuric acid in an appropriate solvent.

Spectrophotometry is a common technique for quantifying p-phenylenediamine in commercial products like hair dyes. This method relies on a color-forming reaction.

Protocol: Quantification using Folin's Reagent

- **Standard Preparation:** Accurately weigh 100 mg of pure **p-phenylenediamine sulfate** and dissolve it in 100 mL of 0.1 N NaOH to create a stock solution of 1 mg/mL. Perform serial dilutions to create working standards (e.g., 100 µg/mL and 10 µg/mL).

- **Sample Preparation:** Prepare a sample of the hair dye product according to its matrix to extract the p-phenylenediamine, dissolving it in 0.1 N NaOH to a known concentration.
- **Reaction:** To an aliquot of the standard or sample solution, add an alkaline solution of Folin's reagent.
- **Measurement:** After a suitable incubation period for color development, measure the absorbance of the solution using a UV-Vis spectrophotometer. For the Folin's reagent method, the maximum absorbance is typically observed around 453 nm.
- **Quantification:** Create a calibration curve by plotting the absorbance of the standards against their known concentrations. Use the linear regression equation from this curve to determine the concentration of **p-phenylenediamine sulfate** in the sample.

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) provide high sensitivity and specificity for the determination of p-phenylenediamine.

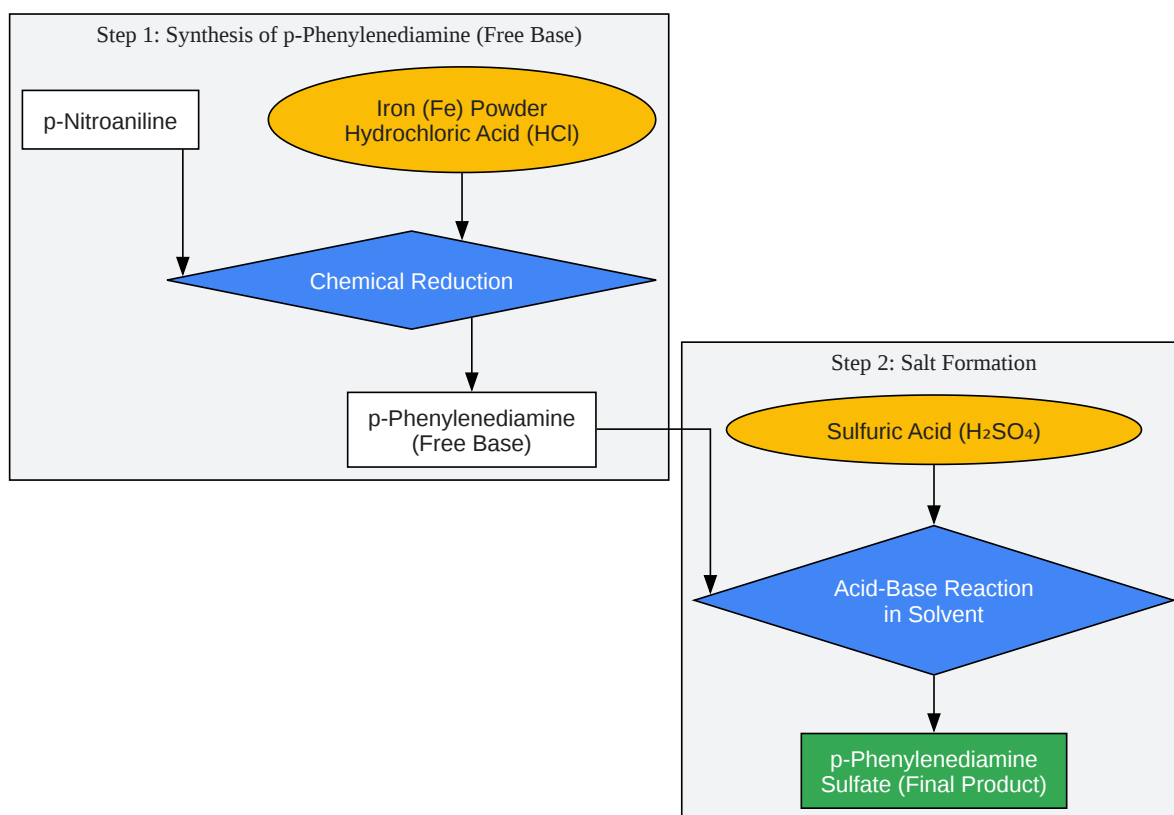
Protocol: General HPLC Workflow

- **Sample Collection & Extraction:** Air samples can be collected by drawing air through cassettes containing sulfuric acid-treated glass fiber filters. The filters are then extracted with an aqueous EDTA solution. Liquid or solid samples (like dyes) are dissolved and diluted in an appropriate solvent.
- **Chromatographic Separation:** Inject the extracted sample into an HPLC system equipped with a suitable column (e.g., a C18 reverse-phase column).
- **Mobile Phase:** Use a mobile phase gradient appropriate for separating aromatic amines.
- **Detection:** Detect the analyte using a UV detector at a wavelength optimized for p-phenylenediamine.
- **Quantification:** Compare the peak area of the analyte in the sample to the peak areas of known concentration standards to quantify the amount present.

For GC-MS analysis, a derivatization step is often required to improve the volatility and thermal stability of p-phenylenediamine. A common method involves reacting the analyte with benzaldehyde to form a stable imine derivative before injection into the GC-MS system.

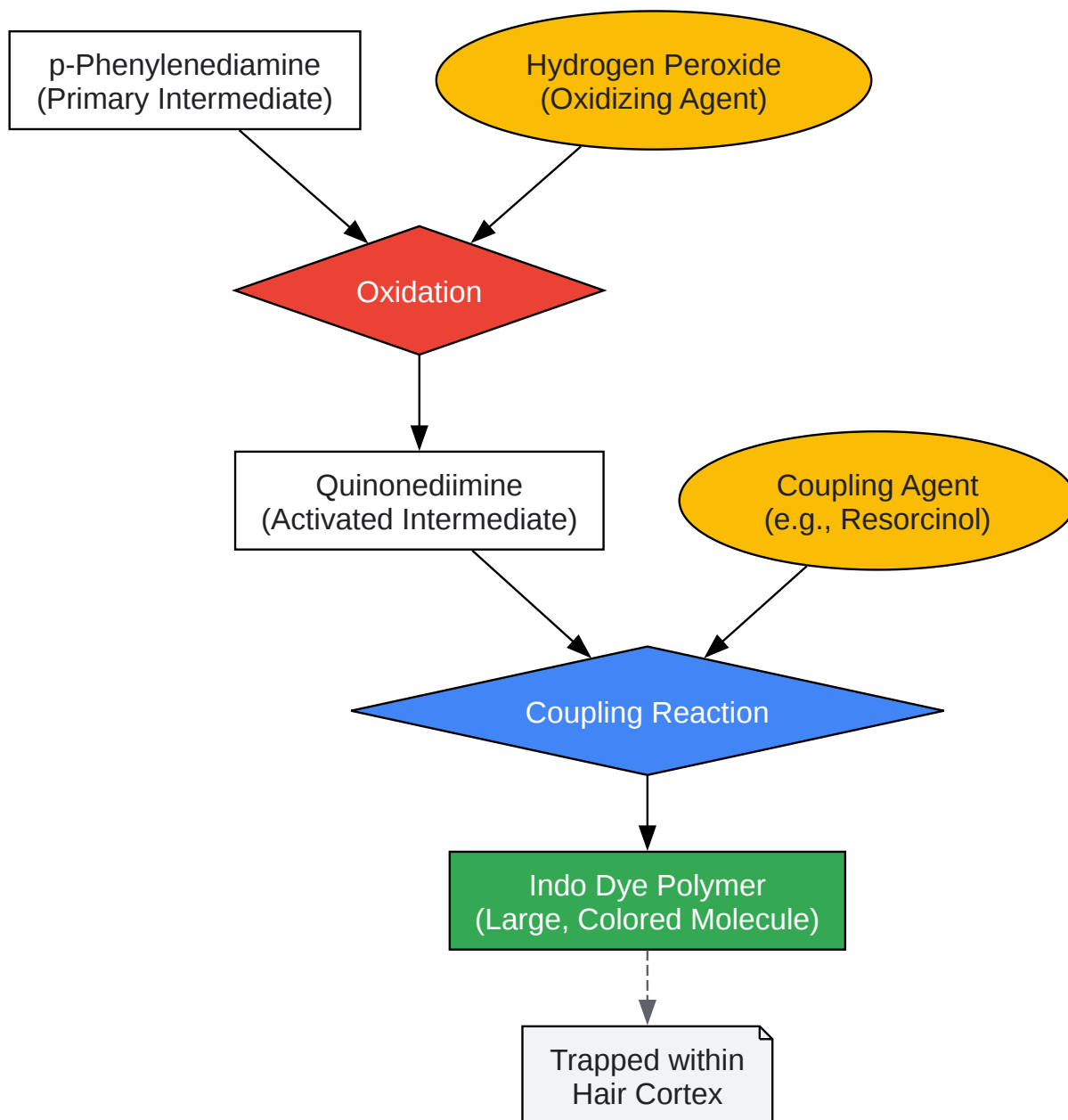
Key Pathways and Workflows

Visual diagrams help clarify complex processes. The following workflows are rendered using the DOT language to illustrate the synthesis of **p-phenylenediamine sulfate** and its mechanism of action in hair dyeing.



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Caption: Workflow for the synthesis of **p-Phenylenediamine sulfate**.



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Caption: Oxidative pathway of p-Phenylenediamine in hair coloring.

Safety and Handling

p-Phenylenediamine sulfate is classified as toxic if swallowed, in contact with skin, or if inhaled. It is a known skin sensitizer and can cause allergic contact dermatitis.

- **Handling:** Use only in a well-ventilated area or under a chemical fume hood. Avoid breathing dust. Do not get in eyes, on skin, or on clothing.
- **Personal Protective Equipment (PPE):** Wear suitable protective clothing, gloves (e.g., nitrile), and eye/face protection.
- **Storage:** Store in a cool, dry, well-ventilated place in a tightly closed container. The compound is hygroscopic and should be protected from moisture.
- **Incompatibilities:** Avoid contact with strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.
- **Decomposition:** Hazardous decomposition products include nitrogen oxides, carbon monoxide, carbon dioxide, and sulfur oxides.
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